

An In-depth Technical Guide to the Physical Characteristics of Elemental Indium

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This technical guide provides a comprehensive overview of the core physical characteristics of elemental **indium** (In). The information is presented to support research, scientific, and drug development applications where a thorough understanding of this unique post-transition metal is essential.

Atomic and Crystal Structure

Indium is a chemical element with the symbol In and atomic number 49.[1][2][3][4][5][6][7][8] It is classified as a post-transition metal and resides in Group 13 of the periodic table.[3][6][9] The atomic weight of **indium** has been refined over the years, with the currently accepted value being 114.818(1) u.[1][10][11][12]

The electron configuration of **indium** is [Kr] 4d¹⁰ 5s² 5p¹. [1][2][6][13][14] In its ground state, each **indium** atom has 49 electrons arranged in shells with a structure of 2, 8, 18, 18, 3.[14][15]

At standard temperature and pressure, **indium** exists as a solid with a body-centered tetragonal crystal structure.[2][16][17][18] This structure is a slight distortion of a face-centered cubic lattice.[2] The space group is I4/mmm, with lattice parameters a = 325.23 pm and c = 494.61 pm.[19][20]

Physical Properties Data

The following table summarizes the key quantitative physical properties of elemental **indium**.

Property	Value	Citations
Atomic Properties		
Atomic Number	49	[1][2][3][5][7]
Atomic Weight	114.818(1) u	[1][10][11][12]
Electron Configuration	[Kr] 4d ¹⁰ 5s ² 5p ¹	[1][2][6][13][14]
Electronegativity (Pauling)	1.78	[1][18]
Bulk Properties		
Density (at 20 °C)	7.31 g/cm ³	[1][2][3][4][5][9][16][21]
Density (liquid at m.p.)	7.02 g/cm ³	[2][9]
Thermal Properties		
Melting Point	156.60 °C (429.75 K, 313.88 °F)	[1][2][3][4][5][8][9][16][21][22][23]
Boiling Point	2072 °C (2345 K, 3762 °F)	[2][3][5][9][16][23]
Specific Heat Capacity	233 J/(kg·K)	[9]
Heat of Fusion	3.26 kJ/mol	[9][18]
Heat of Vaporization	230 kJ/mol	[9]
Thermal Conductivity	81.8 W/(m·K)	[2][9][24]
Thermal Expansion	32.1 x 10 ⁻⁶ K ⁻¹ (at 20 °C)	[2][9][24]
Mechanical Properties		
Mohs Hardness	1.2	[2][9][18][24]
Brinell Hardness	8.83 - 10.0 MPa	[2][9][18][24][25]
Young's Modulus	11 GPa	[2][9][24]
Speed of Sound (thin rod)	1215 m/s (at 20 °C)	[2][9]
Electrical & Optical Properties		
Electrical Resistivity	83.7 nΩ·m (at 20 °C)	[2][9]

Magnetic Ordering	Diamagnetic	[2] [9]
Superconducting Point	3.41 K	[2] [9]
Appearance	Silvery-white, lustrous metal	[2] [3] [16] [26] [27]

Methodologies for Experimental Determination of Physical Properties

The following section details the standard experimental protocols for measuring the key physical properties of metals like **indium**.

The density of a solid metal is typically determined using the water displacement method.[\[12\]](#)
[\[15\]](#)[\[19\]](#)[\[28\]](#)[\[29\]](#)

- Protocol:
 - The mass of the **indium** sample is accurately measured using an analytical balance.
 - A graduated cylinder is partially filled with a known volume of water, and the initial volume is recorded.
 - The **indium** sample is carefully submerged in the water, ensuring no water splashes out and any air bubbles are removed.
 - The final volume of the water with the submerged sample is recorded.
 - The volume of the **indium** sample is calculated by subtracting the initial volume from the final volume.
 - The density is then calculated by dividing the mass of the sample by its determined volume.

The melting point of **indium** can be determined using the capillary method with a melting point apparatus.[\[25\]](#)[\[30\]](#)[\[31\]](#)[\[32\]](#)

- Protocol:

- A small, finely powdered sample of **indium** is packed into a capillary tube.
- The capillary tube is placed in a melting point apparatus, which contains a heating block or an oil bath.
- The sample is heated at a controlled rate.
- The temperature at which the first signs of melting are observed and the temperature at which the entire sample becomes liquid are recorded. This provides the melting point range. For a pure substance like elemental **indium**, this range should be narrow.

Determining the boiling point of a metal with a high boiling point like **indium** requires specialized equipment, often involving heating in a controlled atmosphere. The Thiele tube method is a common laboratory technique for liquids, and a modified approach can be used for metals.^{[33][34][35]} For high-temperature measurements, optical pyrometry is often employed.^[8]

- Protocol (Conceptual for High Temperatures):
 - A sample of **indium** is placed in a crucible made of a refractory material (e.g., graphite).
 - The crucible is heated in a furnace with a controlled, inert atmosphere to prevent oxidation.
 - The temperature is gradually increased while the sample is observed.
 - The boiling point is the temperature at which vigorous bubbling and vaporization occur.
 - An optical pyrometer can be used to measure the temperature of the sample without direct contact.

The four-point probe method is a standard technique for measuring the electrical resistivity of conductive materials.^{[4][5][7][21][22]}

- Protocol:
 - A four-point probe, consisting of four equally spaced, co-linear electrodes, is brought into contact with the surface of the **indium** sample.

- A constant current is passed through the two outer probes.
- The voltage difference is measured between the two inner probes.
- By knowing the current, the measured voltage, and the geometry of the probe and the sample, the sheet resistance and subsequently the bulk resistivity can be calculated. This method minimizes the influence of contact resistance.

The thermal conductivity of a metal can be determined using a steady-state comparative method.[\[36\]](#)[\[37\]](#)[\[38\]](#)[\[39\]](#)[\[40\]](#)

- Protocol:
 - A sample of **indium** with a known cross-sectional area and length is placed between a heat source and a heat sink.
 - The system is allowed to reach a steady state where the temperature at different points along the sample remains constant over time.
 - The rate of heat flow through the sample is measured.
 - The temperatures at two points along the length of the sample are measured using thermocouples.
 - The thermal conductivity is then calculated using Fourier's law of heat conduction, which relates the heat flow, temperature gradient, and the cross-sectional area of the sample.
- Brinell Hardness Test: This method is suitable for determining the hardness of bulk materials.[\[1\]](#)[\[6\]](#)[\[16\]](#)[\[17\]](#)[\[26\]](#)
 - Protocol:
 - A hardened steel or tungsten carbide ball of a specific diameter is pressed into the surface of the **indium** sample with a known load for a set amount of time.
 - The load is removed, and the diameter of the resulting indentation is measured using a microscope.

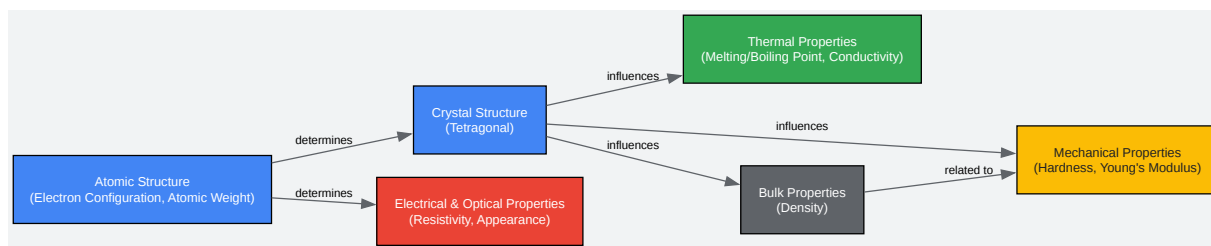
- The Brinell hardness number (HB) is calculated based on the load applied and the surface area of the indentation.
- Mohs Hardness Test: This is a simpler, qualitative test for scratch resistance.[\[2\]](#)[\[3\]](#)[\[9\]](#)[\[10\]](#)[\[23\]](#)
 - Protocol:
 - A set of standard minerals with known Mohs hardness values is used.
 - An attempt is made to scratch the surface of the **indium** sample with each of the standard minerals.
 - The hardness of **indium** is determined by which standard minerals can scratch it and which are scratched by it.

Young's modulus, a measure of stiffness, is determined through tensile testing.[\[11\]](#)[\[14\]](#)[\[18\]](#)[\[24\]](#)[\[27\]](#)

- Protocol:
 - A sample of **indium** with a known length and cross-sectional area is subjected to a controlled tensile force.
 - The elongation (change in length) of the sample under the applied force is measured using an extensometer.
 - A stress-strain curve is plotted, where stress is the applied force per unit area and strain is the fractional change in length.
 - Young's modulus is calculated from the slope of the initial, linear-elastic portion of the stress-strain curve.

Logical Relationships of Physical Properties

The physical properties of elemental **indium** are interconnected. The following diagram illustrates these relationships.



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Fig. 1: Interrelationships of **Indium**'s Physical Properties.

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